

Spectroscopic Analysis of 3-Phenyl-2,4(1H,3H)-quinazolinedione: A Technical Guide

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Compound of Interest

Compound Name: 3-Phenyl-2,4(1H,3H)-quinazolinedione

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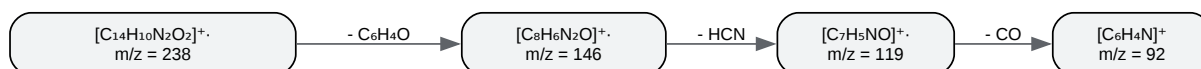
Introduction

3-Phenyl-2,4(1H,3H)-quinazolinedione is a heterocyclic compound of significant interest in medicinal chemistry and drug development. Its core structure, the quinazolinedione scaffold, is found in a variety of biologically active molecules.[1][2] Accurate structural elucidation and characterization of this compound are paramount for its application in research and development. This technical guide provides an in-depth analysis of **3-Phenyl-2,4(1H,3H)-quinazolinedione** using fundamental spectroscopic techniques: Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

This document is intended for researchers, scientists, and professionals in drug development, offering a detailed examination of the spectral data and the underlying principles of each analytical method. The experimental protocols and data interpretation are presented to be self-validating, ensuring scientific integrity and trustworthiness.

Molecular Structure

The structural formula of **3-Phenyl-2,4(1H,3H)-quinazolinedione** is presented below. The numbering of the atoms is provided to facilitate the discussion of the NMR data.



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References

- 1. Discovery of Quinazoline-2,4(1H,3H)-Dione Derivatives as Potential Antibacterial Agent: Design, Synthesis, and Their Antibacterial Activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Quinazolines [a]-Annulated by Five-Membered Heterocycles: Synthesis and Biological Activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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